

In-Depth Technical Guide to Acid Black 26: Physicochemical Properties and Analytical Methodologies

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Compound of Interest

Compound Name: Acid black 26

Cat. No.: B1595528

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Introduction

Acid Black 26, also known by its Colour Index name C.I. 27070, is a disazo acid dye characterized by its deep black hue and its application in the dyeing of various materials such as wool, polyamide, silk, and leather.^{[1][2]} Its chemical structure, containing two azo (-N=N-) groups and sulfonic acid moieties, imparts its characteristic color and water solubility, making it suitable for dyeing processes in acidic media. This technical guide provides a comprehensive overview of the physical and chemical properties of **Acid Black 26**, along with detailed experimental protocols for its synthesis and characterization, aimed at professionals in research and development.

Physicochemical Properties

Acid Black 26 is a complex organic molecule with specific properties that dictate its behavior and applications. A summary of its key physical and chemical data is presented below.

General and Physical Properties

This table summarizes the main identifiers and physical characteristics of **Acid Black 26**.

Property	Value	Reference(s)
CI Name	Acid Black 26	[2]
CI Number	27070	[2]
CAS Number	6262-07-3	[2]
Molecular Formula	$C_{32}H_{21}N_5Na_2O_7S_2$	[2]
Molecular Weight	697.65 g/mol	[2]
Appearance	Bluish-black powder	[1]
Melting Point	Decomposes above 200°C	[3]

Solubility and Spectroscopic Data

The solubility and spectroscopic characteristics are crucial for the application and analysis of **Acid Black 26**.

Property	Value	Reference(s)
Solubility in Water	100 g/L (at 90°C)	[1]
Solubility in Organic Solvents	Slightly soluble in ethanol and acetone	[1]
Behavior in Concentrated H_2SO_4	Turns violet, becomes blue upon dilution	[1]
Maximum Absorption Wavelength (λ_{max})	Approximately 600 nm in aqueous solution	[3]

Synthesis of Acid Black 26

The synthesis of **Acid Black 26** is a multi-step process involving diazotization and coupling reactions, typical for azo dyes.

Manufacturing Process

The industrial synthesis of **Acid Black 26** involves a two-step coupling process.^[2] First, 5-Amino-2-(phenylamino)benzenesulfonic acid is diazotized and coupled with Naphthalen-1-amine. The resulting monoazo intermediate is then diazotized again and coupled with 6-Hydroxynaphthalene-2-sulfonic acid to yield the final disazo dye.^[2]

Laboratory-Scale Synthesis Protocol

The following is a representative experimental protocol for the laboratory synthesis of **Acid Black 26**, based on the established chemistry of azo dye formation.

Step 1: Diazotization of 5-Amino-2-(phenylamino)benzenesulfonic acid

- Dissolve a specific molar equivalent of 5-Amino-2-(phenylamino)benzenesulfonic acid in dilute hydrochloric acid.
- Cool the solution to 0-5°C in an ice-salt bath with constant stirring.
- Slowly add a stoichiometric amount of a pre-cooled aqueous solution of sodium nitrite (NaNO₂) dropwise, maintaining the temperature below 5°C.
- Stir the reaction mixture for 30-60 minutes at 0-5°C to ensure complete formation of the diazonium salt. The completion of diazotization can be checked using starch-iodide paper.

Step 2: First Coupling Reaction

- In a separate beaker, dissolve an equimolar amount of Naphthalen-1-amine in a suitable solvent and cool it to 0-5°C.
- Slowly add the diazonium salt solution from Step 1 to the Naphthalen-1-amine solution with vigorous stirring, while maintaining the temperature at 0-5°C.
- Adjust the pH of the reaction mixture to the optimal range for coupling (typically weakly acidic to neutral) by adding a suitable base, such as sodium acetate.
- Continue stirring for several hours until the coupling reaction is complete, which can be monitored by techniques like thin-layer chromatography (TLC).

Step 3: Diazotization of the Intermediate Monoazo Compound

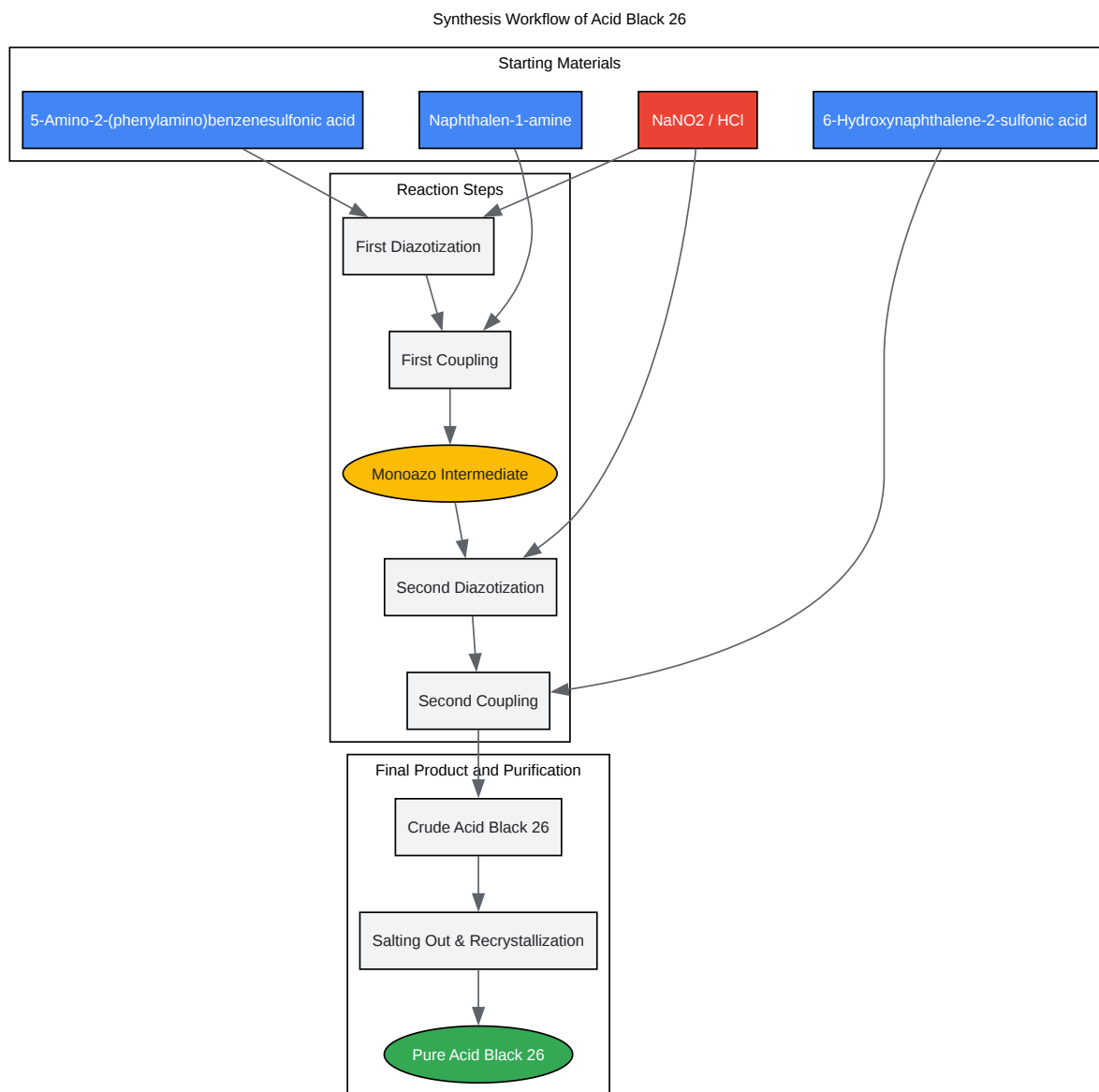
- Isolate the monoazo product from the first coupling step.
- Repeat the diazotization procedure as described in Step 1, using the isolated intermediate as the starting amine.

Step 4: Second Coupling Reaction

- Dissolve an equimolar amount of 6-Hydroxynaphthalene-2-sulfonic acid in an alkaline solution (e.g., sodium carbonate or sodium hydroxide solution) and cool to 0-5°C.
- Slowly add the diazonium salt solution of the intermediate from Step 3 to the solution of the coupling component with constant stirring, maintaining the temperature and alkaline pH.
- Continue stirring for several hours to ensure the completion of the second coupling reaction.

Step 5: Isolation and Purification

- Precipitate the final **Acid Black 26** dye from the reaction mixture by "salting out" with sodium chloride.
- Filter the crude product and wash it with a saturated sodium chloride solution to remove unreacted starting materials and by-products.
- Recrystallize the crude product from a suitable solvent system (e.g., water-ethanol mixture) to obtain the purified dye.
- Dry the purified **Acid Black 26** in a vacuum oven at a moderate temperature.



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Caption: Synthesis workflow for **Acid Black 26**.

Spectroscopic Characterization

The structural elucidation and purity assessment of **Acid Black 26** are typically performed using a combination of spectroscopic techniques.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is used to determine the maximum absorption wavelength (λ_{max}) of the dye, which is related to its color, and for quantitative analysis.

Experimental Protocol:

- **Sample Preparation:** Prepare a stock solution of **Acid Black 26** of known concentration in deionized water. From the stock solution, prepare a series of dilutions to fall within the linear range of the spectrophotometer.
- **Instrumental Analysis:** Record the UV-Vis spectrum of each solution over a wavelength range of 200-800 nm using a double-beam UV-Vis spectrophotometer, with deionized water as the reference.
- **Data Analysis:** Identify the λ_{max} from the spectrum. A plot of absorbance at λ_{max} versus concentration should yield a linear calibration curve according to the Beer-Lambert law.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is employed to identify the functional groups present in the **Acid Black 26** molecule.

Experimental Protocol:

- **Sample Preparation:** Prepare a KBr pellet by mixing a small amount of finely ground, dry **Acid Black 26** powder with spectroscopic grade potassium bromide (KBr).
- **Instrumental Analysis:** Record the FTIR spectrum of the KBr pellet over a wavenumber range of 4000-400 cm^{-1} .
- **Data Analysis:** Identify the characteristic absorption bands for the functional groups present in the molecule.

Expected Characteristic FTIR Peaks:

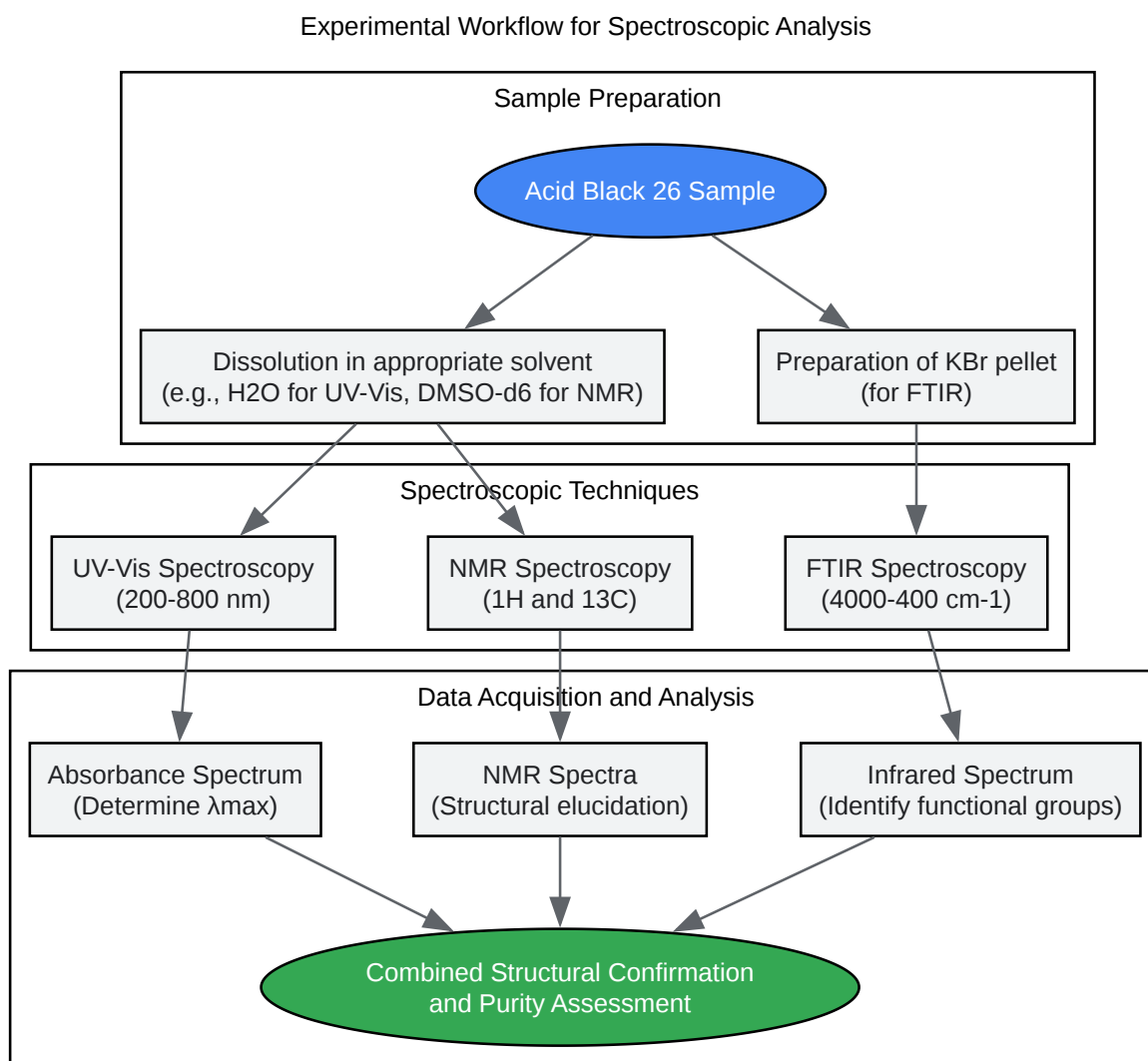
Wavenumber (cm ⁻¹)	Functional Group Assignment
~3400	O-H and N-H stretching
~1600	C=C aromatic stretching
~1500-1400	N=N stretching (azo bond)
~1200-1000	S=O stretching (sulfonate group)
~850-750	Aromatic C-H bending

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are powerful tools for the detailed structural elucidation of organic molecules like **Acid Black 26**.

Experimental Protocol:

- **Sample Preparation:** Dissolve an accurately weighed sample of **Acid Black 26** in a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O).
- **Instrumental Analysis:** Acquire ¹H and ¹³C NMR spectra using a high-field NMR spectrometer.
- **Data Analysis:** Analyze the chemical shifts, integration, and coupling patterns to assign the signals to the respective protons and carbons in the molecular structure.



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Caption: Generalized workflow for spectroscopic analysis.

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **Acid Black 26**, along with comprehensive methodologies for its synthesis and spectroscopic characterization. The information presented serves as a valuable resource for researchers and scientists working with this dye, enabling a deeper understanding of its properties and facilitating its application in various scientific and industrial fields. The provided protocols offer a

foundation for the consistent and reliable analysis of **Acid Black 26**, contributing to the advancement of research in dye chemistry and material science.

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References

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Phone: (601) 213-4426

Email: info@benchchem.com